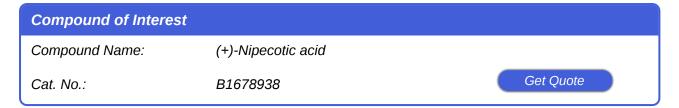


Chiral Properties of (S)-(+)-Nipecotic Acid: An Indepth Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

(S)-(+)-Nipecotic acid, a chiral piperidine-3-carboxylic acid, is a pivotal molecule in neuroscience research and a valuable building block in the development of therapeutics targeting the central nervous system.[1][2] Its primary pharmacological action is the inhibition of y-aminobutyric acid (GABA) uptake, which potentiates GABAergic neurotransmission, making it a compound of significant interest for conditions such as epilepsy and anxiety.[1][2][3] The stereochemistry of nipecotic acid is crucial, as its enantiomers exhibit distinct biological activities. This guide provides a comprehensive overview of the chiral properties of (S)-(+)-nipecotic acid, including its synthesis, resolution, and stereospecific interactions with GABA transporters.

Core Physicochemical and Chiral Properties

(S)-(+)-Nipecotic acid is a white to off-white powder, soluble in water.[1][2] Its chiral nature dictates its interaction with biological systems, a critical consideration in drug design and development.



Property	Value	Reference
Synonyms	(S)-(+)-3-Piperidinecarboxylic acid	[1]
Molecular Formula	C ₆ H ₁₁ NO ₂	[1]
Molecular Weight	129.16 g/mol	[1]
Melting Point	253-254 °C (decomposes)	[1]
Purity	≥ 99% (by titration)	[1]
Optical Rotation	$[\alpha]D^{20} = +5 \pm 1.5^{\circ} \text{ (c=5 in H}_2O)$	[1]

Stereospecific Inhibition of GABA Transporters

The biological activity of nipecotic acid derivatives is highly dependent on their stereochemistry. For inhibitors of the murine GABA transporter 1 (mGAT1), the (R)-enantiomer is generally more potent. Conversely, for inhibitors of mGAT4, the (S)-enantiomer, as with (S)-(+)-nipecotic acid, demonstrates higher activity.[4][5] This enantioselectivity is a key factor in the design of subtype-specific GABA uptake inhibitors.

The inhibitory potency of nipecotic acid and its derivatives is typically quantified by their half-maximal inhibitory concentration (IC_{50}) or the negative logarithm of this value (pIC_{50}).



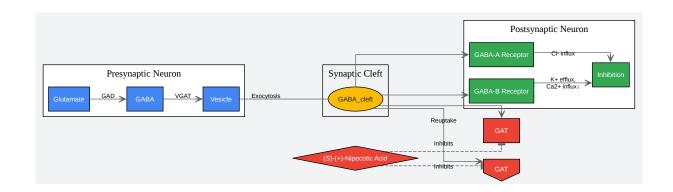
Compound/En antiomer	Transporter Subtype	IC50 (μM)	pIC50	Reference
(±)-Nipecotic acid	hGAT-1	8	-	[6]
rGAT-2	38	-	[6]	
hGAT-3	106	-	[6]	
hBGT-1	2370	-	[6]	
mGAT-1	2.6	-	[7]	
mGAT-2	310	-	[7]	
mGAT-3	29	-	[7]	
mGAT-4	16	-	[7]	
(S)-1-[2-[tris(4-methoxyphenyl) methoxy]ethyl]-3-piperidinecarbox ylic acid	GAT-3	5	-	[8]
GAT-2	21	-	[8]	
GAT-1	>200	-	[8]	
BGT-1	140	-	[8]	
(S)-1-[4,4-bis(4-chlorophenyl)but a-2,3-dien-1-yl]piperidine-3-carboxylic acid [(S)-8d]	mGAT4	-	6.59 ± 0.01	[9][10]
hGAT-3	-	6.49 ± 0.10	[9][10]	

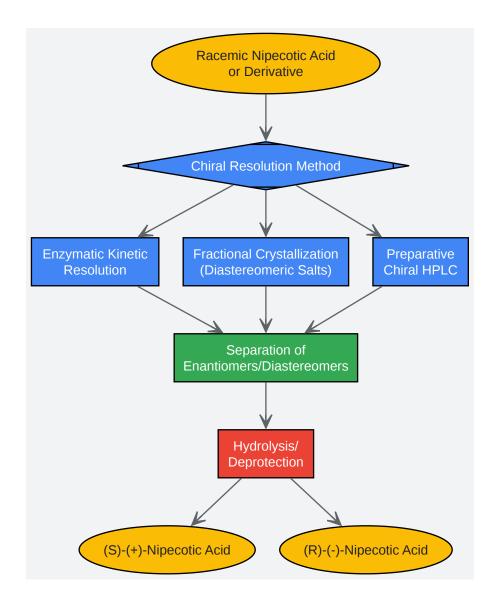


Mechanism of Action: Potentiation of GABAergic Signaling

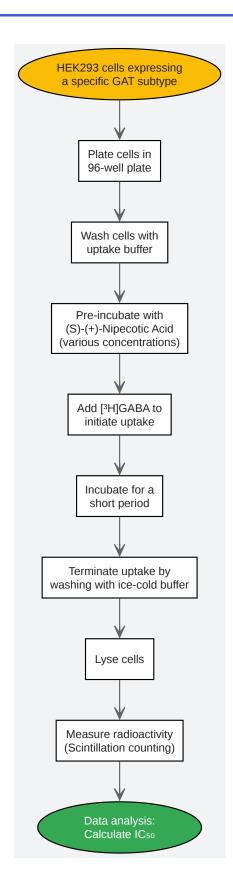
(S)-(+)-Nipecotic acid exerts its effects by inhibiting GABA transporters (GATs), which are responsible for the reuptake of GABA from the synaptic cleft into presynaptic neurons and surrounding glial cells.[5] This inhibition leads to an increased concentration of GABA in the synapse, thereby enhancing the activation of postsynaptic GABA receptors (GABA-A and GABA-B) and potentiating inhibitory neurotransmission.[5][9] It is important to note that at higher concentrations (in the millimolar range), nipecotic acid may also act as a direct agonist at GABA-A receptors.[11]











Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Chiral separation of nipecotic acid amides PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. chromatographyonline.com [chromatographyonline.com]
- 3. Visualizing GABA transporters in vivo: an overview of reported radioligands and future directions PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 6. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
- 7. Tackling Stereochemistry in Drug Molecules with Vibrational Optical Activity PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. pharmtech.com [pharmtech.com]
- 11. Structural insights into GABA transport inhibition using an engineered neurotransmitter transporter | The EMBO Journal [link.springer.com]
- To cite this document: BenchChem. [Chiral Properties of (S)-(+)-Nipecotic Acid: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1678938#understanding-the-chiral-properties-of-s-nipecotic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com